

# Technical Support Center: Resolving Chromatographic Peak Tailing for Chlorinated Biphenyls

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 2,2',3,4',5,6,6'-heptachloro-1,1'-biphenyl-13C12

Cat. No.: B15557769

[Get Quote](#)

Welcome to the technical support center for gas chromatography (GC) analysis of chlorinated biphenyls (PCBs). This guide is designed for researchers, analytical scientists, and professionals who encounter the common yet challenging issue of peak tailing. Poor peak shape can compromise resolution, accuracy, and reproducibility, making reliable quantification difficult.[1] This resource provides in-depth troubleshooting guides and frequently asked questions to help you diagnose and resolve these issues effectively.

## Frequently Asked Questions (FAQs)

Q1: What is chromatographic peak tailing?

Peak tailing is an asymmetry in a chromatographic peak where the latter half of the peak is broader than the front half.[2] In an ideal chromatogram, peaks are symmetrical (Gaussian). A tailing factor (Tf) or asymmetry factor (As) greater than 1.5 typically indicates a problem that requires investigation.[1] This issue can lead to reduced resolution between adjacent peaks and inaccurate integration, compromising quantitative results.[1]

Q2: Why is peak tailing a common problem for chlorinated biphenyl analysis?

While PCBs are relatively non-polar, peak tailing can still be a significant issue, primarily due to:

- **Active Sites:** The GC flow path, particularly the inlet liner and the front of the analytical column, can contain active sites (e.g., silanol groups) that interact with analytes through secondary mechanisms like hydrogen bonding.[3][4][5] This causes some analyte molecules to be retained longer than others, resulting in a "tail."
- **System Contamination:** Non-volatile residues from previous samples can accumulate in the inlet liner or on the column, creating new active sites that cause tailing.[6]
- **Improper Setup:** Physical issues like a poorly cut column, incorrect column installation depth, or excessive dead volume can disrupt the carrier gas flow path, causing turbulence and leading to tailing for all peaks.[1][3][7]

Q3: Can my choice of GC column affect peak tailing for PCBs?

Absolutely. The inertness of the column's stationary phase is critical. Columns that are not sufficiently deactivated will have more exposed active sites, leading to increased peak tailing, especially for trace-level analysis.[8] For PCB analysis, columns with a 5% phenyl-methylpolysiloxane stationary phase (e.g., DB-5ms) are common. Using an "Ultra Inert" or similarly designated column is highly recommended as they undergo a more rigorous deactivation process to minimize surface activity.[8][9][10]

Q4: How often should I perform inlet maintenance to prevent peak tailing?

The frequency of maintenance depends on the cleanliness of your samples and the number of injections. A good starting point is to inspect and potentially replace the inlet liner and septum after every 100-200 injections. For samples with complex or "dirty" matrices, more frequent maintenance may be necessary.[6] Regular inlet maintenance is one of the most effective ways to prevent the onset of peak tailing.

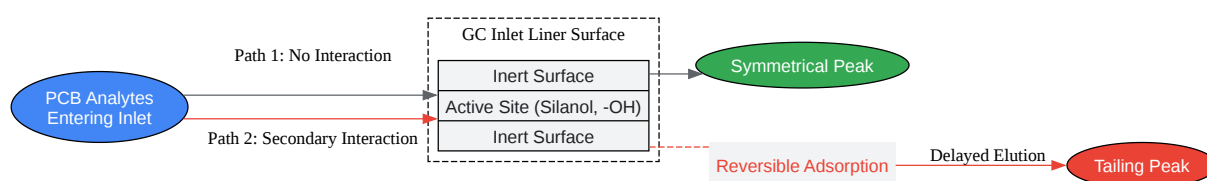
## In-Depth Troubleshooting Guide

This section provides a systematic approach to diagnosing and resolving peak tailing. The key first step is to determine if the problem affects all peaks or only specific ones, as this distinction

points to different root causes.[3]

## Visualizing the Problem: The Mechanism of Peak Tailing

Peak tailing is often caused by unwanted secondary interactions between the analyte and active sites within the GC system. The following diagram illustrates this process.

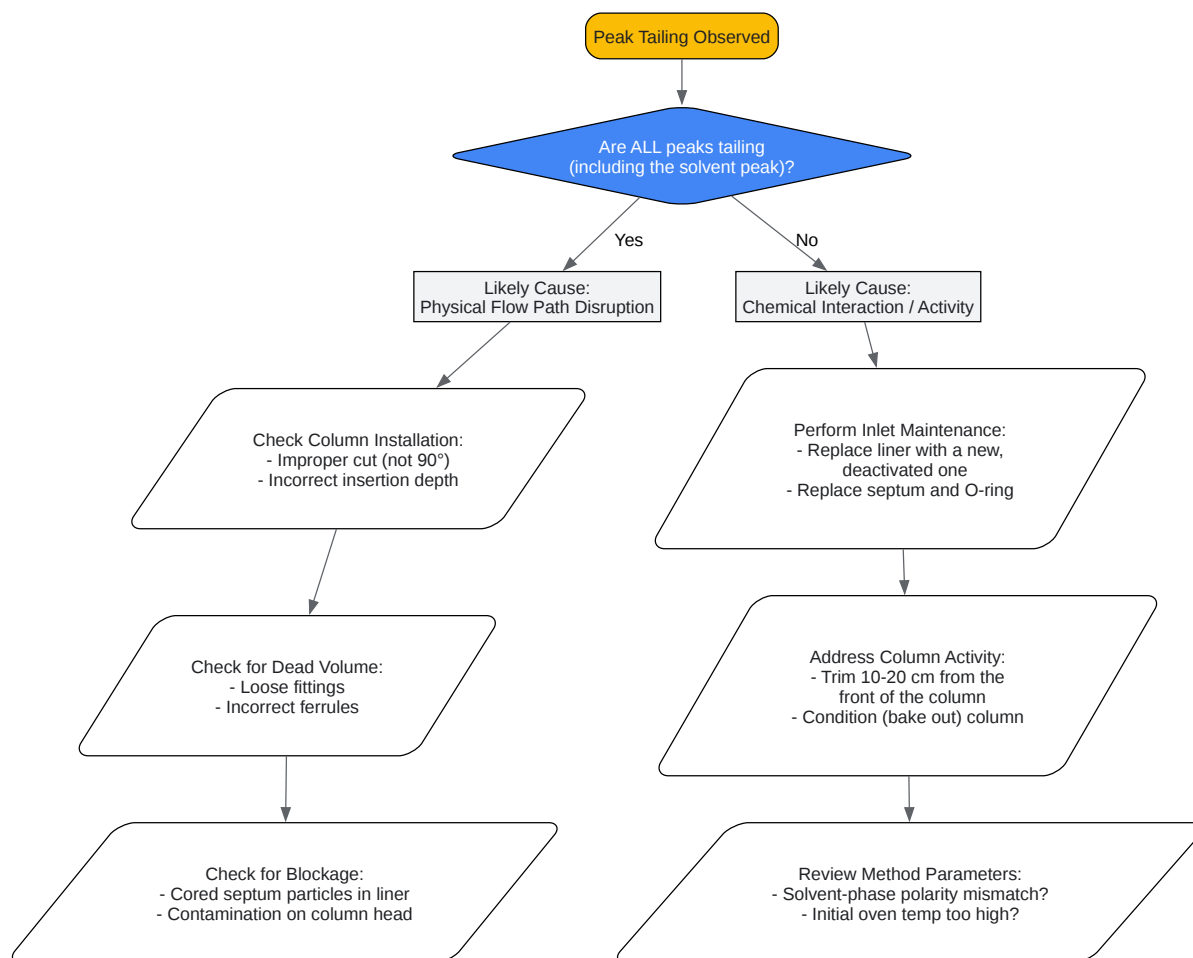


[Click to download full resolution via product page](#)

Caption: Mechanism of peak tailing due to active sites.

## Systematic Troubleshooting Workflow

Use the following flowchart to diagnose the root cause of peak tailing in your PCB analysis.



[Click to download full resolution via product page](#)

Caption: Troubleshooting flowchart for GC peak tailing.

## Troubleshooting Summary Table

| Symptom                                              | Probable Cause(s)                                                                                                      | Recommended Solution(s)                                                                                                                                                                                                                                                                                                                         |
|------------------------------------------------------|------------------------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| All peaks in the chromatogram are tailing            | Physical Flow Path Issue: A problem occurring before separation that affects all compounds indiscriminately.[3]<br>[7] | 1. Re-install the Column: Ensure the column is cut cleanly at a 90° angle and installed at the correct depth in the inlet as per the manufacturer's instructions.[1]<br>2. Check for Leaks/Dead Volume: Verify all fittings and ferrules are correct and properly tightened.                                                                    |
| Only some peaks (or later eluting peaks) are tailing | Chemical Activity: Active sites in the system are interacting with specific analytes.[3]                               | 1. Replace Inlet Liner: The liner is the first point of contact and a common source of activity. Replace with a new, highly deactivated liner.[5][11]<br>2. Trim the Column: Active sites can form at the head of the column due to accumulated non-volatile residue. Trim 10-20 cm from the inlet side of the column.[6]<br>[12]               |
| Tailing gets progressively worse with each injection | System Contamination: Buildup of non-volatile matrix components from samples.[6]<br>[12]                               | 1. Perform Inlet Maintenance: Replace the liner, septum, and inlet seal.[6]<br>2. Condition the Column: After maintenance, perform a column bake-out at a temperature slightly above your method's maximum to remove contaminants.<br>3. Improve Sample Cleanup: Consider adding a sample cleanup step (e.g., Solid Phase Extraction) to remove |

matrix interferences before injection.[13]

Good peak shape is restored after injecting a high-concentration standard

Inlet Passivation Issue: The system contains active sites that are temporarily saturated ("passivated") by the high amount of analyte.[14]

1. Replace the Liner: The existing liner has lost its deactivation. Using a new, certified Ultra Inert liner is the most robust solution.[11][15] 2. Use a Guard Column: A deactivated guard column can "trap" active compounds and protect the analytical column. [6]

## Detailed Experimental Protocols

### Protocol 1: GC Inlet Liner Replacement

Causality: The inlet liner is where the sample is vaporized and introduced to the column. Over time, its surface becomes contaminated with non-volatile residue and can lose its inertness, creating active sites that cause peak tailing.[16] Replacing it is a critical maintenance step.

- **Cool Down the System:** Set the inlet temperature to ambient and wait for it to cool completely. Turn off the carrier gas flow at the instrument.
- **Remove the Inlet Nut:** Using an appropriate wrench, carefully unscrew the large nut at the top of the GC inlet.
- **Remove the Septum and Liner:** Remove the septum retaining nut and the old septum. Use clean forceps to gently pull the old liner out of the inlet. Note its orientation.
- **Inspect and Clean the Inlet:** Shine a light into the inlet. If there is visible residue, gently clean it with a lint-free swab lightly dampened with methanol or hexane. Ensure the inlet is completely dry before proceeding.
- **Install the New Liner:** Wearing clean, lint-free gloves, take a new, deactivated liner and install it in the same orientation as the old one. If the liner uses an O-ring, ensure it is properly

seated.<sup>[15]</sup>

- Reassemble the Inlet: Place a new, pre-conditioned septum in the septum retaining nut and reassemble the inlet. Do not overtighten the nuts.
- Restore Gas Flow and Check for Leaks: Turn the carrier gas back on. Use an electronic leak detector to check for leaks around the septum nut and other fittings.
- Heat the Inlet and Condition: Set the inlet to your method temperature. Allow the system to equilibrate for 15-20 minutes.
- Self-Validation: Inject a solvent blank followed by a mid-level calibration standard. The peak shape for your PCBs should be sharp and symmetrical, confirming that the liner was the source of the issue.

#### Protocol 2: Trimming the GC Column Inlet

Causality: The first few centimeters of the analytical column can accumulate non-volatile material from samples. This contamination can degrade the stationary phase and create active sites, leading to peak tailing.<sup>[1][6]</sup> Trimming this section removes the contamination and exposes a fresh, clean surface.

- Cool Down and Prepare: Cool the inlet and oven to ambient temperature. Turn off the carrier gas.
- Disconnect the Column: Carefully loosen the column nut from the inlet. Gently pull the column out of the inlet.
- Perform the Cut: Using a ceramic scoring wafer or diamond-tipped cutter, score the column about 10-20 cm from the end.
- Break the Column: Holding the column on either side of the score, gently flex it to create a clean break. The break should be flat and perpendicular (90°) to the column wall.
- Inspect the Cut: Inspect the new column end with a small magnifier. A proper cut will be a clean, flat surface with no jagged edges or shards.<sup>[1][7]</sup> If the cut is poor, repeat the process.

- Re-install the Column: Slide a new nut and ferrule onto the column. Insert the column back into the inlet to the manufacturer-specified depth. This is critical for good chromatography.
- Tighten and Leak Check: Tighten the column nut (finger-tight plus a quarter-turn with a wrench is a good starting point). Restore carrier gas flow and perform a leak check.
- Self-Validation: After re-establishing thermal equilibrium, inject a standard. Compare the chromatogram to one from before the trim. A significant improvement in peak shape and possibly response indicates that column contamination was the problem.

## References

- Agilent Technologies. (n.d.). Polychlorinated Biphenyls (PCB) Analysis in Environmental Samples by GC/MS. Retrieved from [\[Link\]](#)
- Chromatography Forum. (2005). Tails in PCBs analysis. Retrieved from [\[Link\]](#)
- Agilent Technologies. (n.d.). Ultra Inert Liners for GC. Retrieved from [\[Link\]](#)
- Agilent Technologies. (n.d.). GC Troubleshooting. Retrieved from [\[Link\]](#)
- Taylor, T. (n.d.). Troubleshooting GC peak shapes. Element Lab Solutions. Retrieved from [\[Link\]](#)
- Agilent Technologies. (2009). Video Notes GC Troubleshooting Series Part Four: Tailing Peaks. Retrieved from [\[Link\]](#)
- Restek Corporation. (2018, June 14). GC Troubleshooting—Tailing Peaks [Video]. YouTube. Retrieved from [\[Link\]](#)
- Chrom Tech, Inc. (2025, October 28). What Causes Peak Tailing in HPLC?. Retrieved from [\[Link\]](#)
- GMP Insiders. (n.d.). Peak Tailing In Chromatography: Troubleshooting Basics. Retrieved from [\[Link\]](#)
- Ochiai, N., & Takeda, S. (2005). Optimized method for the determination of 25 polychlorinated biphenyls in water samples using stir bar sorptive extraction followed by

thermodesorption-gas chromatography/mass spectrometry. Journal of Chromatography A, 1071(1-2), 155-162. [[Link](#)]

- Mandel Scientific. (2016, November 16). Is the practice of GC inlet liner cleaning and deactivation worth the effort?. Retrieved from [[Link](#)]
- Agilent Technologies. (n.d.). Inlet Liners. Retrieved from [[Link](#)]
- Antwi, E. O., et al. (n.d.). Determination of indicator polychlorinated biphenyls (pcbs) by gas chromatography-electron capture detector. International Research Journal of Pure and Applied Chemistry. Retrieved from [[Link](#)]
- Shimadzu. (n.d.). Effects of Sample Solvents on Peak Shape. Retrieved from [[Link](#)]
- Fox Scientific, Inc. (n.d.). GC Inlet Liners. Retrieved from [[Link](#)]
- ALWSCI. (2025, July 17). Common Causes Of Peak Tailing in Chromatography. Retrieved from [[Link](#)]
- Thermo Fisher Scientific. (n.d.). Analysis of PolyChlorinated Biphenyls (PCBs) by GC/MS. Retrieved from [[Link](#)]
- Agilent Technologies. (n.d.). NEW Agilent J&W Ultra Inert Capillary GC Columns. Retrieved from [[Link](#)]
- GL Sciences. (n.d.). InertCore Biphenyl. Retrieved from [[Link](#)]
- Restek Corporation. (2019, December 17). GC Inlet Liner Selection, Part III: Inertness. Retrieved from [[Link](#)]
- Element Lab Solutions. (n.d.). Ultra Inert GC Columns & Consumables. Retrieved from [[Link](#)]
- Robu, C., et al. (2025, August 6). Polychlorinated biphenyl compounds (PCBs) determination from water by gas chromatography coupled with mass spectrometry (GC-MS). ResearchGate. Retrieved from [[Link](#)]
- ACD/Labs. (2022, October 6). An Introduction to Peak Tailing, Fronting and Splitting in Chromatography. Retrieved from [[Link](#)]

- Dolan, J. W. (2012, July 1). Troubleshooting Basics, Part IV: Peak Shape Problems. LCGC International. Retrieved from [[Link](#)]
- ResearchGate. (2014, November 11). How can different mobile phases effect on peak shapes in LC-MS analysis?. Retrieved from [[Link](#)]
- Shimadzu Scientific Instruments. (n.d.). Fast Analysis of Polychlorinated Biphenyls (PCBs) as Aroclors in Transformer Oil with the Nexis GC-2030 Gas Chromatograph. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). The effect of mobile phase content to peak area and the retention time of analytes in the chromatograms. Retrieved from [[Link](#)]
- Separation Science. (2025, March 6). Fixing GC Peak Tailing for Cleaner Results. Retrieved from [[Link](#)]
- Phenomenex. (2025, June 9). How to Reduce Peak Tailing in HPLC?. Retrieved from [[Link](#)]
- Stoll, D. R. (2023, November 1). The Evolution of LC Troubleshooting: Strategies for Improving Peak Tailing. LCGC International. Retrieved from [[Link](#)]
- ResearchGate. (2013, November 27). How can I prevent peak tailing in HPLC?. Retrieved from [[Link](#)]
- Phenomenex. (2025, June 6). Mobile Phase Optimization: A Critical Factor in HPLC. Retrieved from [[Link](#)]
- Agilent Technologies. (2016, April 5). Tailing Peaks - Part 1 - GC Troubleshooting Series [Video]. YouTube. Retrieved from [[Link](#)]
- Taylor, T. (2020, March 10). The LCGC Blog: GC Diagnostic Skills I | Peak Tailing. LCGC International. Retrieved from [[Link](#)]
- Agilent Technologies. (2016, April 5). Tailing Peaks - Part 2 - GC Troubleshooting Series [Video]. YouTube. Retrieved from [[Link](#)]

- Shimadzu Corporation. (2023, May 18). Important Notices for Daily Use of HPLC: 2. Abnormal peak shape (Effect of column degradation) [Video]. YouTube. Retrieved from [[Link](#)]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [elementlabsolutions.com](https://elementlabsolutions.com) [[elementlabsolutions.com](https://elementlabsolutions.com)]
- 2. [acdlabs.com](https://acdlabs.com) [[acdlabs.com](https://acdlabs.com)]
- 3. [m.youtube.com](https://m.youtube.com) [[m.youtube.com](https://m.youtube.com)]
- 4. Common Causes Of Peak Tailing in Chromatography - Blogs - News [[alwsci.com](https://alwsci.com)]
- 5. GC Inlet Liner Selection, Part III: Inertness [[discover.restek.com](https://discover.restek.com)]
- 6. [agilent.com](https://agilent.com) [[agilent.com](https://agilent.com)]
- 7. [chromatographyonline.com](https://chromatographyonline.com) [[chromatographyonline.com](https://chromatographyonline.com)]
- 8. [ingenieria-analitica.com](https://ingenieria-analitica.com) [[ingenieria-analitica.com](https://ingenieria-analitica.com)]
- 9. [agilent.com](https://agilent.com) [[agilent.com](https://agilent.com)]
- 10. [elementlabsolutions.com](https://elementlabsolutions.com) [[elementlabsolutions.com](https://elementlabsolutions.com)]
- 11. Ultra Inert Liners for GC, Deactivated Liners | アジレント [[agilent.com](https://agilent.com)]
- 12. Fixing GC Peak Tailing for Cleaner Results | Separation Science [[sepscience.com](https://sepscience.com)]
- 13. [chromtech.com](https://chromtech.com) [[chromtech.com](https://chromtech.com)]
- 14. Tails in PCBs analysis - Chromatography Forum [[chromforum.org](https://chromforum.org)]
- 15. [hpst.cz](https://hpst.cz) [[hpst.cz](https://hpst.cz)]
- 16. Is the practice of GC inlet liner cleaning and deactivation worth the effort? | Mandel Scientific [[mandel.ca](https://mandel.ca)]
- To cite this document: BenchChem. [Technical Support Center: Resolving Chromatographic Peak Tailing for Chlorinated Biphenyls]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15557769/docs#technical-support-center-resolving-chromatographic-peak-tailing-for-chlorinated-biphenyls>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)